

Topic: Overcoming Deoxy-Impurity Challenges in Fesoterodine Synthesis

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Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Executive Summary: This guide addresses the critical process chemistry challenges associated with synthesizing Fesoterodine (and its active metabolite, 5-HMT). The primary focus is mitigating the formation of "**Deoxy Fesoterodine**" (Tolterodine), a persistent impurity that results from either over-reduction of the hydroxymethyl precursors or incomplete oxidation of methyl-bearing intermediates. We prioritize the Benzoate Reduction Route over the Tolterodine Oxidation Route to ensure high chemoselectivity.

Module 1: Strategic Route Selection

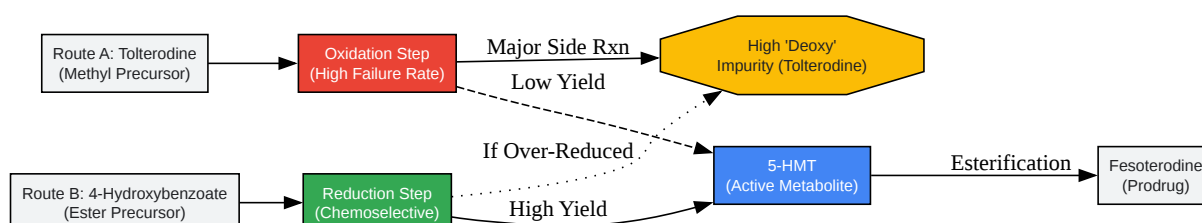
The Core Problem: Why does the "Deoxy" impurity persist?

Many early protocols attempted to synthesize 5-HMT by oxidizing Tolterodine.^[1] This is chemically inefficient because the benzylic methyl group is resistant to selective oxidation without protecting the phenol, leading to low yields and high levels of unreacted Tolterodine (the "Deoxy" impurity).

The Solution: Adopt the "Pre-Oxidized" Strategy. Instead of oxidizing a methyl group at the end, construct the skeleton using a 4-substituted ester (e.g., methyl 4-hydroxybenzoate derivative).

[1] The critical step then becomes the reduction of this ester to the alcohol (5-HMT), which is easier to control than an oxidation.

Workflow Visualization (Route Comparison)



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Figure 1: Comparison of Synthetic Strategies. Route B minimizes the risk of carrying forward the Deoxy impurity by avoiding the difficult oxidation step.

Module 2: Troubleshooting the Reduction Step

Context: You are reducing the ester intermediate (e.g., Methyl 3-(3-diisopropylamino-1-phenylpropyl)-4-hydroxybenzoate) to 5-HMT.

Q1: I am seeing high levels of **Deoxy Fesoterodine** (Tolterodine) in my crude 5-HMT. Why?

Diagnosis: You are likely experiencing hydrodeoxygenation (over-reduction). This occurs when the benzylic alcohol is further reduced to a methyl group. Root Causes:

- **Reagent Choice:** Using Lithium Aluminum Hydride (LiAlH_4) is often too aggressive and non-selective.
- **Temperature:** Reaction temperature $>20^\circ\text{C}$ during hydride addition promotes cleavage of the C-O bond.
- **Acidic Quench:** A highly acidic quench can facilitate the formation of a quinone methide intermediate, which reduces to the deoxy impurity.

Protocol Adjustment (The "Vitride" Method): Switch to Sodium bis(2-methoxyethoxy)aluminum hydride (Vitride/Red-Al). It offers superior chemoselectivity for ester-to-alcohol conversions in the presence of phenols.[\[1\]](#)

Parameter	Standard Protocol (LiAlH ₄)	Optimized Protocol (Vitride)
Solvent	THF / Ether	Toluene (allows higher conc.) [1]
Temperature	0°C to Reflux	-10°C to 0°C (Critical Control)
Stoichiometry	2.0 - 4.0 eq	2.2 eq (Strictly controlled)
Deoxy Impurity	2.0% - 5.0%	< 0.15%
Safety	Pyrophoric solid	Non-pyrophoric liquid solution

Step-by-Step Optimization:

- Dissolve the ester intermediate in anhydrous Toluene (not THF).
- Cool to -10°C.
- Add Vitride (70% in toluene) dropwise. Do not allow exotherm to exceed 5°C.
- Stir at 0°C for 2-3 hours. Monitor by HPLC.
- Quench: Use a Rochelle salt (Sodium Potassium Tartrate) solution or dilute NaOH. Avoid strong acids.

Module 3: Controlling the Friedel-Crafts Skeleton Construction

Context: Formation of the carbon skeleton (3,3-diphenylpropylamine moiety).[\[1\]](#)

Q2: Beside the Deoxy impurity, I am struggling with the "Dimer" impurity and Regio-isomers. How do I fix this? Diagnosis: The reaction between the cinnamic acid derivative and the phenol

is producing the ortho-isomer or reacting twice. Technical Insight: The para-position of the phenol is the target.^[1] Steric bulk is your friend here.^[1]

Corrective Actions:

- **Starting Material:** Use Trans-N,N-diisopropyl-3-phenyl-2-propenamine.^[1] The bulky diisopropyl group directs the alkylation to the para position of the phenol by shielding the ortho positions.
- **Catalyst:** Use Methanesulfonic acid (MSA) rather than sulfuric acid. MSA is milder and reduces the formation of the "Dimer" (where two phenylpropyl chains attach to one phenol ring).
- **Temperature:** Maintain reaction at 80-100°C. Higher temperatures (>120°C) favor thermodynamic rearrangement to the unwanted meta-isomers.

Module 4: Purification & Salt Formation

Context: Final isolation of Fesoterodine Fumarate.

Q3: How do I purge the remaining Deoxy impurity (Tolterodine) if the reaction wasn't perfect?

Strategy: Rely on the differential solubility of the Fumarate salts. Fesoterodine Fumarate crystallizes well, whereas Tolterodine Fumarate has different solubility parameters.

Crystallization Protocol:

- **Solvent System:** Use 2-Butanone (MEK) / Cyclohexane (1:1 ratio).
- **Process:**
 - Dissolve crude Fesoterodine base in MEK at 50°C.
 - Add Fumaric acid (1.0 eq).
 - Add Cyclohexane slowly to induce turbidity.^[1]
 - Cool slowly to 0-5°C.

- Result: The "Deoxy" impurity tends to remain in the mother liquor.
- Specification Check: Ensure "Deoxy" impurity is <0.15% by HPLC before proceeding to formulation.

References & Authoritative Grounding

- Pfizer Inc. (2005). Derivatives of 3,3-diphenylpropylamines. US Patent 6,858,650.[1] (Describes the foundational synthesis and salt formation). [Link](#)
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